

# A Comparative Pharmacokinetic Analysis of Doxylamine and its Primary Metabolite, (S)-Desmethyl Doxylamine

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## Compound of Interest

Compound Name: (S)-Desmethyl Doxylamine

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This guide provides a detailed comparison of the pharmacokinetic profiles of the first-generation antihistamine Doxylamine and its principal metabolite, **(S)-Desmethyl Doxylamine**. Understanding the absorption, distribution, metabolism, and excretion of these compounds is crucial for optimizing therapeutic efficacy and safety in drug development. This document summarizes key pharmacokinetic data from published studies, outlines experimental methodologies, and visualizes metabolic and experimental pathways.

## Pharmacokinetic Data Summary

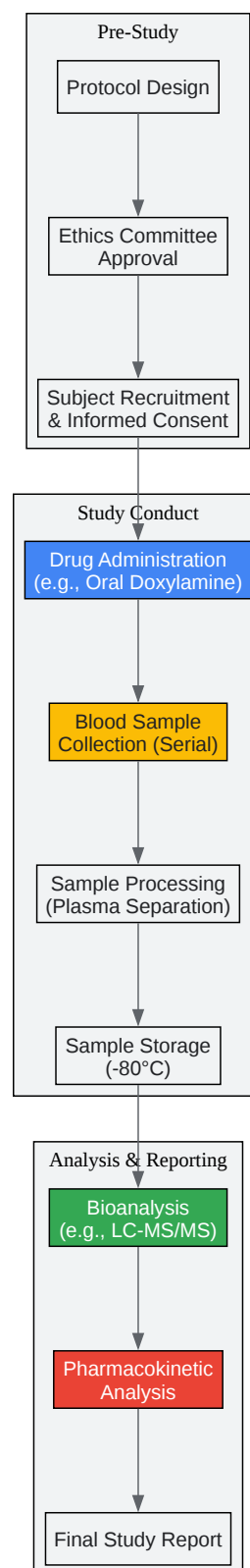
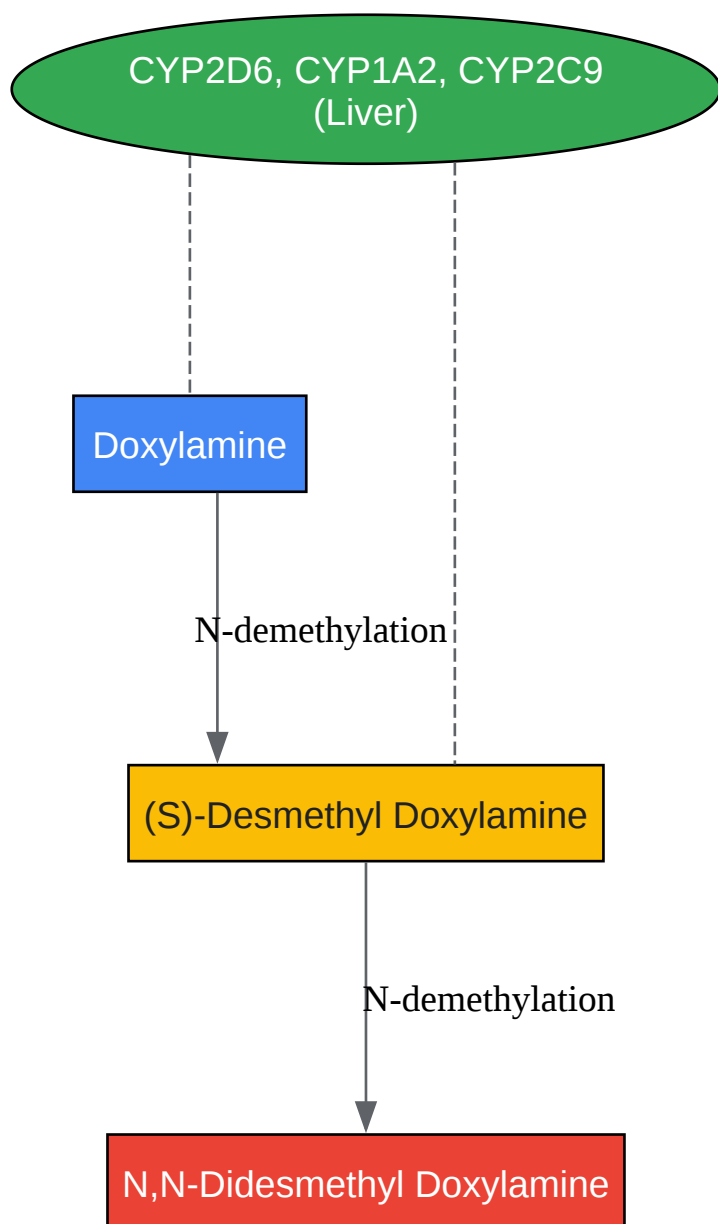
Doxylamine undergoes N-dealkylation in the liver to form its primary active metabolites, N-desmethyldoxylamine and N,N-didesmethyldoxylamine.<sup>[1]</sup> While extensive pharmacokinetic data is available for the parent drug, Doxylamine, detailed comparative data for its metabolites, including **(S)-Desmethyl Doxylamine**, in humans is limited in the available literature. The following table summarizes the key pharmacokinetic parameters for Doxylamine based on studies in healthy human volunteers.

Pharmacokinetic Parameter	Doxylamine	(S)-Desmethyl Doxylamine	Reference(s)
Maximum Plasma Concentration (Cmax)	61.94 - 137.9 ng/mL	Data not available	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Time to Cmax (Tmax)	1.5 - 2.5 hours	Data not available	<a href="#">[2]</a> <a href="#">[5]</a>
Area Under the Curve (AUC)	817.33 - 1746.97 ng·h/mL	Data not available	<a href="#">[2]</a> <a href="#">[6]</a>
Elimination Half-life (t <sub>1/2</sub> )	10 - 12 hours	Data not available	<a href="#">[5]</a> <a href="#">[6]</a>

Note: The Cmax and AUC values for Doxylamine vary depending on the administered dose and study population. The data for **(S)-Desmethyl Doxylamine** is not readily available in published human studies. A study in rhesus monkeys indicated that the rate of plasma elimination of both doxylamine and its demethylated metabolite, desmethyldoxylamine, was slower in a high-dose group, confirming the presence and clearance of the metabolite in plasma.[\[7\]](#)

## Metabolic Pathway of Doxylamine

Doxylamine is primarily metabolized in the liver by cytochrome P450 enzymes, specifically CYP2D6, CYP1A2, and CYP2C9.[\[5\]](#) The major metabolic pathway involves N-demethylation to form N-desmethyldoxylamine and subsequently N,N-didesmethyldoxylamine.[\[5\]](#)



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